

# Impact of raw water demand on chlorine dioxide treatment efficiency

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## Compound of Interest

Compound Name: Chlorine monoxide

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## Technical Support Center: Chlorine Dioxide Water Treatment

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the impact of raw water characteristics on the efficiency of chlorine dioxide (ClO<sub>2</sub>) treatment.

### Frequently Asked Questions (FAQs)

Q1: What is chlorine dioxide and why is it used in water treatment? A1: Chlorine dioxide (ClO<sub>2</sub>) is a chemical compound used as a disinfectant and oxidant in water treatment.<sup>[1][2]</sup> It is recognized for its ability to inactivate a broad spectrum of microorganisms, including bacteria, viruses, and resilient protozoa like Giardia and Cryptosporidium.<sup>[1][3][4]</sup> Unlike chlorine, ClO<sub>2</sub> is effective over a wide pH range, remains a true gas dissolved in solution, and generates significantly lower levels of harmful disinfection byproducts (DBPs) such as trihalomethanes (THMs) and haloacetic acids (HAAs).<sup>[1][3][5]</sup>

Q2: What does "raw water demand" mean in the context of ClO<sub>2</sub> treatment? A2: Raw water demand refers to the amount of chlorine dioxide that is consumed by reacting with various substances in the untreated water, making it unavailable for disinfection. This demand must be satisfied before a stable disinfectant residual can be established. Primary contributors to ClO<sub>2</sub> demand include dissolved organic matter, inorganic compounds like iron and manganese, sulfides, and biofilms within pipelines.<sup>[5][6][7]</sup>

Q3: How does the pH of raw water affect  $\text{ClO}_2$  efficiency? A3: One of the key advantages of chlorine dioxide is that its disinfection capability is largely independent of the water's pH, remaining effective across a wide range, typically between pH 4 and 10.[4][8] This contrasts with chlorine, which becomes progressively less effective as pH increases.[1][5] Some studies indicate that the disinfection capability of  $\text{ClO}_2$  may even increase with rising pH.[6]

Q4: Is chlorine dioxide treatment safe? A4: Yes, chlorine dioxide is considered safe for water treatment when used in accordance with regulatory guidelines.[9] Health and environmental agencies like the U.S. Environmental Protection Agency (EPA) have established strict limits for the maximum concentration of  $\text{ClO}_2$  and its primary byproduct, chlorite, in drinking water to ensure public safety.[9][10] The EPA's maximum residual disinfectant level (MRDL) for chlorine dioxide is 0.8 mg/L, and the maximum contaminant level (MCL) for chlorite is 1.0 mg/L.[10]

Q5: Can  $\text{ClO}_2$  remove biofilms from pipes? A5: Yes, chlorine dioxide is highly effective at penetrating and removing biofilms, which are slimy layers of microorganisms that can accumulate inside water distribution pipes.[3][4][9] By eliminating biofilms,  $\text{ClO}_2$  helps control microbial contamination, reduce corrosion, and maintain a stable disinfectant residual throughout the distribution system.[3][9]

Q6: What are the main byproducts of  $\text{ClO}_2$  disinfection? A6: In drinking water, approximately 50-70% of the applied chlorine dioxide is converted to chlorite ( $\text{ClO}_2^-$ ).[6][11] A smaller fraction is converted to chlorate ( $\text{ClO}_3^-$ ) and chloride ( $\text{Cl}^-$ ).[6] The formation of these byproducts is carefully monitored as they are regulated in drinking water.[10]

## Troubleshooting Guide

### Issue 1: Low or Unstable Chlorine Dioxide Residual in Treated Water

- Question: We are applying the calculated dose of  $\text{ClO}_2$ , but the residual concentration at the point of application or in the distribution system is consistently low or non-existent. What could be the cause?
- Possible Causes & Solutions:
  - High Raw Water Demand: The  $\text{ClO}_2$  is being consumed by organic and inorganic substances in the water.

- Solution: Conduct a chlorine dioxide demand test on the raw water to determine the immediate and long-term oxidant demand. You may need to increase the  $\text{ClO}_2$  dose to overcome the demand and achieve the target residual. Pre-treatment steps, such as using activated carbon, can also reduce the demand by removing organic precursors.[\[7\]](#)
- Poor Generator Performance: The  $\text{ClO}_2$  generator may not be producing the expected concentration or yield. This can result from improper chemical feed rates, incorrect raw material concentrations, or mechanical issues.[\[12\]](#)[\[13\]](#)
  - Solution: Verify the concentration and purity of the generator's effluent. Check the calibration of feed pumps and ensure the raw material solutions meet specifications. Inspect the generator for any blockages or leaks.[\[12\]](#)[\[13\]](#)
- Biofilm in Pipelines: Existing biofilms in the water lines can consume a significant amount of disinfectant.[\[13\]](#)
  - Solution: Implement a systematic flushing program for the distribution lines. A temporary increase in the  $\text{ClO}_2$  residual can also help remove existing biofilms.[\[3\]](#)
- Inaccurate Measurement: The analytical method used to measure the residual may be giving erroneously low readings.
  - Solution: Ensure that dedicated, pre-cleaned glassware is used for sampling and analysis to prevent  $\text{ClO}_2$  consumption by the glass surface.[\[10\]](#) Verify your analytical procedure against standard methods (e.g., amperometric titration, DPD colorimetry) and ensure reagents are fresh.[\[10\]](#)[\[14\]](#)

## Issue 2: Disinfection Efficacy is Lower Than Expected

- Question: Despite maintaining a target  $\text{ClO}_2$  residual, we are not achieving the desired level of microbial inactivation. Why might this be happening?
- Possible Causes & Solutions:
  - Insufficient Contact Time (CT): The product of disinfectant concentration (C) and contact time (T) may be insufficient to achieve the required log inactivation of target pathogens.

- Solution: Review your CT calculations. Factors like low water temperature can significantly increase the required contact time.<sup>[15]</sup> For every 10°C decrease in temperature, the required CT may need to be doubled.<sup>[6]</sup> Consider increasing the contact time by optimizing the flow path or increasing the ClO<sub>2</sub> dose.
- High Turbidity: High levels of suspended solids can shield microorganisms from the disinfectant.<sup>[6]</sup>
  - Solution: Improve pre-treatment processes like coagulation and filtration to reduce turbidity before the disinfection step. While ClO<sub>2</sub> is effective in turbid waters, reducing particulate matter will enhance its efficiency.
- Analytical Interference: The presence of other oxidants (like free chlorine) or reducing agents in the water can interfere with the accurate measurement of the ClO<sub>2</sub> residual, leading to an overestimation of the active disinfectant concentration.
  - Solution: Use analytical methods that are specific to ClO<sub>2</sub>. For example, when using the DPD method, adding glycine to the sample eliminates interference from free chlorine.<sup>[16]</sup>

## Data Presentation

Table 1: Factors in Raw Water Affecting Chlorine Dioxide Demand

Factor	Impact on ClO <sub>2</sub> Treatment	Rationale	Citation
Organic Matter (e.g., Humic Acids)	Increases ClO <sub>2</sub> demand	ClO <sub>2</sub> is consumed through oxidation reactions with organic compounds, reducing its availability for disinfection.	[6][7]
Iron (Fe <sup>2+</sup> ) & Manganese (Mn <sup>2+</sup> )	Increases ClO <sub>2</sub> demand	ClO <sub>2</sub> rapidly oxidizes soluble iron and manganese to insoluble forms, which are then removed. This reaction consumes the disinfectant.	[5]
Sulfides (S <sup>2-</sup> )	Increases ClO <sub>2</sub> demand	Sulfides are readily oxidized by ClO <sub>2</sub> , leading to consumption.	[5]
Biofilms	Increases ClO <sub>2</sub> demand	The extracellular polymeric substances (EPS) and microorganisms within biofilms react with and consume ClO <sub>2</sub> .	[3][9]
Ammonia	Minimal impact	Unlike chlorine, ClO <sub>2</sub> does not react with ammonia, which preserves its disinfection capacity.	[5]

Table 2: Typical Chlorine Dioxide Dosage and Regulatory Limits

Parameter	Value	Application/Context	Citation
Pre-oxidation/Disinfection Dose	0.07 - 2.0 mg/L	Typical range for treating raw water in municipal plants.	[17]
Effective Residual Concentration	0.18 - 0.20 ppm	Found to be an optimal residual for effective disinfection in a specific study.	[18]
Recommended Endpoint Residual	0.2 ppm	General recommendation for maintaining disinfection in animal drinking water systems.	[19]
EPA MRDL (Max. Residual Disinfectant Level)	0.8 mg/L	Maximum allowable concentration of ClO <sub>2</sub> in drinking water.	[10]
EPA MCL (Max. Contaminant Level)	1.0 mg/L	Maximum allowable concentration of the chlorite byproduct in drinking water.	[10]

Table 3: Impact of Water Quality on Required ClO<sub>2</sub> Concentration for 3-Log Pathogen Reduction

Water Source Type	Water Quality	Required ClO <sub>2</sub> Concentration (mg/L)
Groundwater	Higher	1.4 - 2.0
Open-Source Surface Water	Lower	2.8 - 5.8

[20]

## Experimental Protocols

### Protocol 1: Determination of Chlorine Dioxide Demand in a Water Sample

This protocol provides a general method for assessing the oxidant demand of a raw water sample.

- Objective: To quantify the amount of chlorine dioxide consumed by a water sample over a specific contact time.
- Materials:
  - Chlorine dioxide stock solution of known concentration.
  - Series of amber glass, screw-cap bottles (to prevent photodegradation).
  - Raw water sample.
  - Analytical equipment for measuring  $\text{ClO}_2$  residual (e.g., spectrophotometer with DPD reagents, amperometric titrator).
  - Pipettes and glassware.
- Methodology:
  - Glassware Preparation: All glassware must be pre-cleaned and then treated to remove any chlorine demand. This can be done by soaking the glassware in a sodium hypochlorite solution (~0.1 g/L) for at least one hour, followed by a thorough rinsing with deionized water.[\[21\]](#)
  - Sample Preparation: Fill several amber bottles with a known volume of the raw water sample, leaving no headspace to prevent volatilization.[\[10\]](#)
  - Dosing: Dose each bottle with a specific concentration of the  $\text{ClO}_2$  stock solution to achieve a range of initial concentrations (e.g., 0.5, 1.0, 1.5, 2.0 mg/L). One bottle should be a control using deionized water to check the stability of the stock solution.

- Incubation: Store the sealed bottles in the dark at a temperature that simulates the actual treatment conditions.
- Residual Measurement: At predetermined time intervals (e.g., 5 min, 30 min, 1 hr, 4 hr, 24 hr), open one bottle from each concentration series and immediately measure the residual  $\text{ClO}_2$  concentration.
- Calculation: The chlorine dioxide demand for each time interval is calculated as: Demand (mg/L) = Initial  $\text{ClO}_2$  Dose (mg/L) - Residual  $\text{ClO}_2$  (mg/L)
- Data Analysis: Plot the  $\text{ClO}_2$  demand versus time for each initial dose to understand the reaction kinetics. This helps determine the required dose to satisfy the water's demand and achieve a target residual for a specific contact time.

#### Protocol 2: Measurement of Chlorine Dioxide using the DPD Colorimetric Method

This method is used for the rapid determination of  $\text{ClO}_2$  concentration.

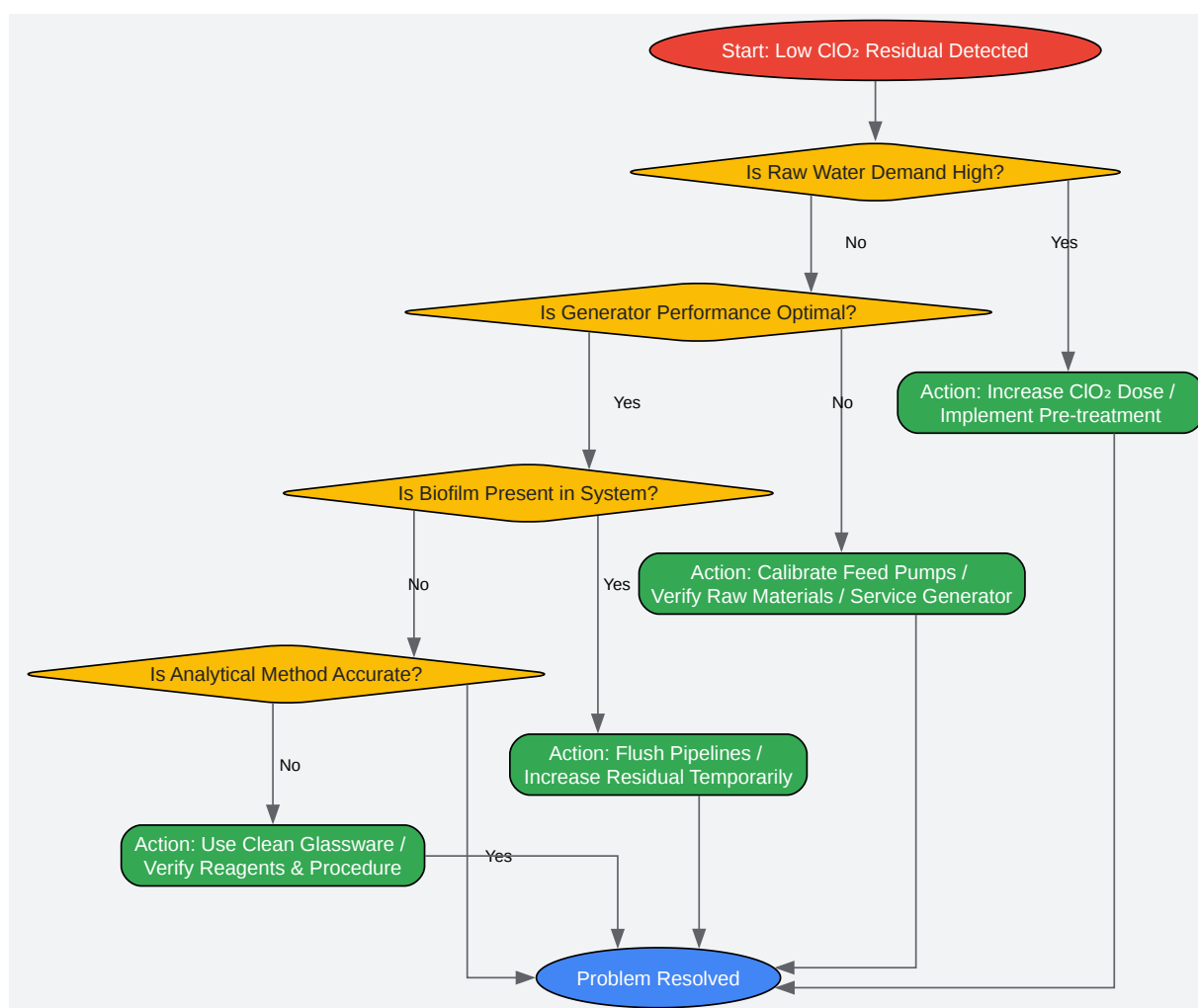
- Principle: In the absence of free chlorine, chlorine dioxide reacts with N,N-diethyl-p-phenylenediamine (DPD) to produce a red-colored solution. The intensity of the color is proportional to the  $\text{ClO}_2$  concentration and is measured using a spectrophotometer or colorimeter at a wavelength of ~520 nm.[\[16\]](#) To prevent interference from any free chlorine that may be present, glycine is added, which converts free chlorine into chloroaminoacetic acid without affecting the  $\text{ClO}_2$ .[\[16\]](#)
- Methodology:
  - Blank Preparation: Take a 10 mL water sample in a cuvette or vial and place it in the photometer. Zero the instrument.[\[21\]](#)
  - Sample Preparation: Take a fresh 10 mL water sample in a separate clean vial.
  - Chlorine Interference Removal: Add a specified amount of glycine reagent (e.g., 2 drops of solution or one tablet) to the sample.[\[16\]](#)[\[21\]](#) Mix gently to dissolve.
  - Color Development: Add the DPD reagent (typically a powder pack or tablet) to the glycine-treated sample.[\[16\]](#)[\[21\]](#) Cap the vial and invert several times for approximately 20



seconds to ensure the reagent dissolves and reacts completely.[\[21\]](#)

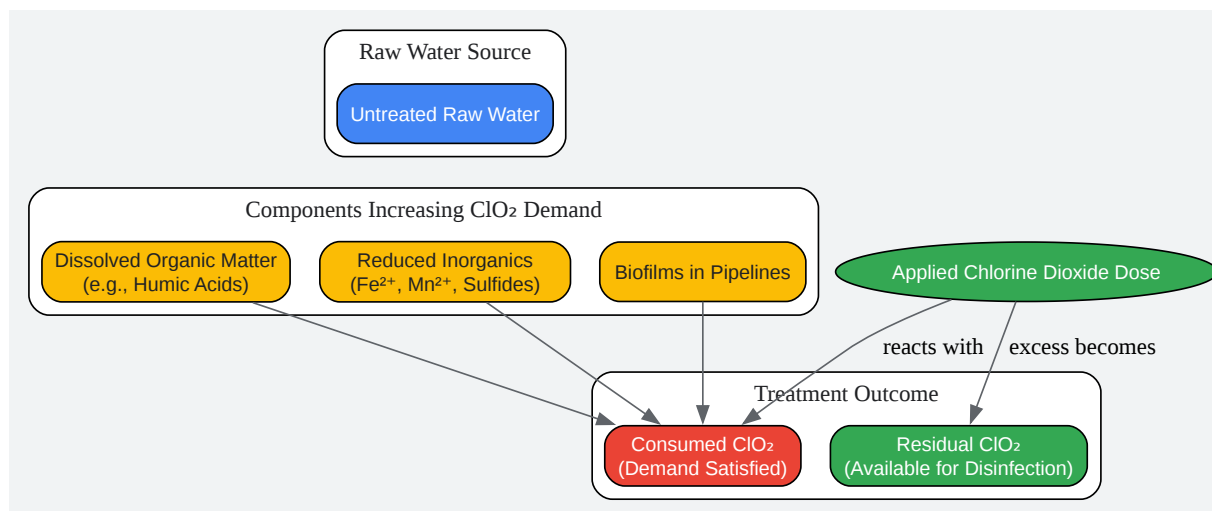
- Measurement: Immediately place the vial into the photometer and read the result. The instrument will display the concentration in mg/L of  $\text{ClO}_2$ .[\[21\]](#) Note: The analysis should be performed immediately after sample collection as  $\text{ClO}_2$  is volatile.[\[21\]](#)

## Visualizations



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Caption: Troubleshooting workflow for low chlorine dioxide residual.



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Caption: Factors influencing chlorine dioxide demand in raw water.

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## References

- 1. xylem.com [xylem.com]
- 2. pureline.com [pureline.com]
- 3. Debunking the Myths: The Efficacy and Safety of Chlorine Dioxide in Water Disinfection | Scotmas [scotmas.com]
- 4. Chlorine Dioxide Safe Use and Benefits in Water Treatment - Sensorex Liquid Analysis Technology [sensorex.com]

- 5. oxy.com [oxy.com]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. Reducing the chlorine dioxide demand in final disinfection of drinking water treatment plants using activated carbon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Chlorine Dioxide Water Treatment Disinfection Dosing System [feedwater.co.uk]
- 9. pristinewater.in [pristinewater.in]
- 10. m.youtube.com [m.youtube.com]
- 11. youtube.com [youtube.com]
- 12. snowate.com [snowate.com]
- 13. researchgate.net [researchgate.net]
- 14. Methods for Determining Chlorine Dioxide and Chorite in Water - Palintest [palintest.com]
- 15. researchgate.net [researchgate.net]
- 16. e3s-conferences.org [e3s-conferences.org]
- 17. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 18. swcc.gov.sa [swcc.gov.sa]
- 19. dioxpure.eu [dioxpure.eu]
- 20. Frontiers | Chlorine dioxide is a broad-spectrum disinfectant against Shiga toxin-producing Escherichia coli and Listeria monocytogenes in agricultural water [frontiersin.org]
- 21. lovibond.com [lovibond.com]
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